

Flumizole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Flumizole*

Cat. No.: *B1672887*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Flumizole**, a non-steroidal anti-inflammatory drug (NSAID). This document outlines its core physicochemical properties, mechanism of action, and includes detailed experimental protocols and quantitative data for researchers in drug development.

Core Properties of Flumizole

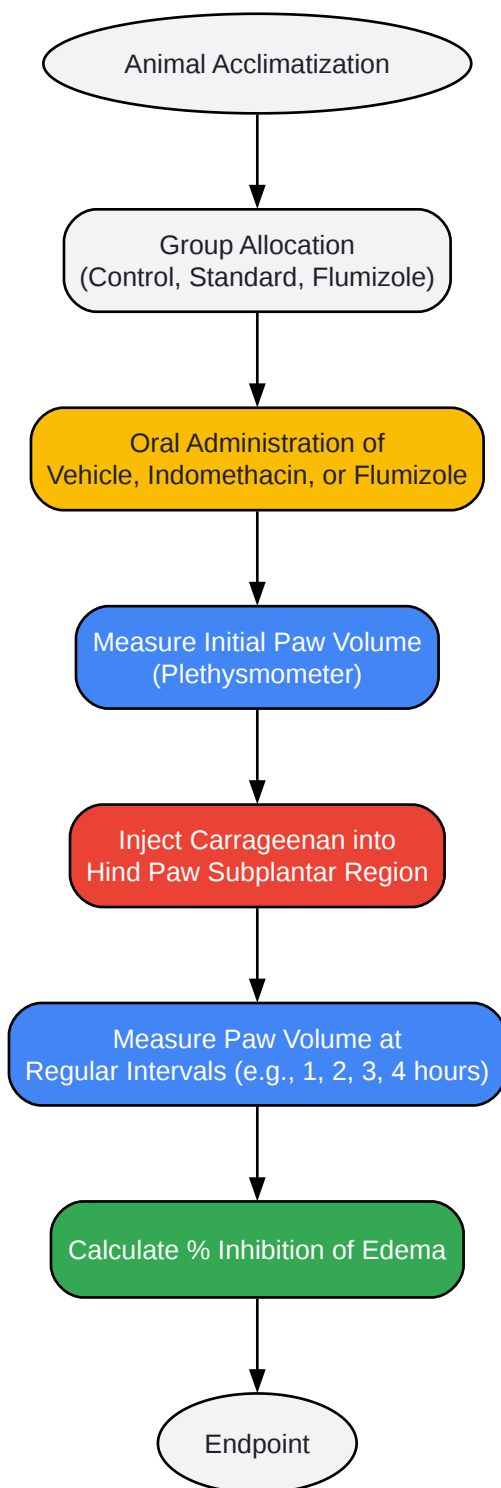
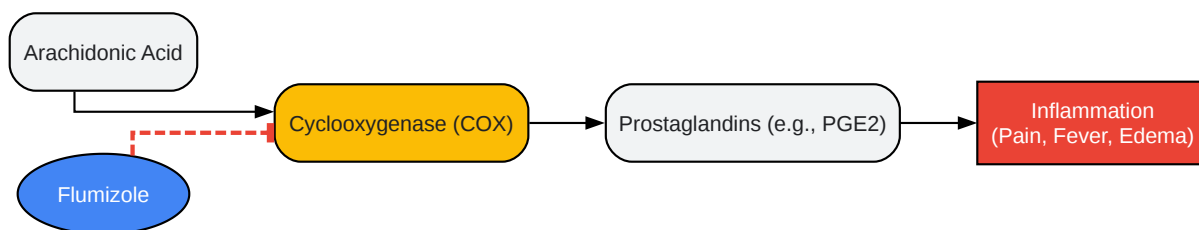
Property	Value	Reference
CAS Number	36740-73-5	[1][2]
Molecular Weight	348.32 g/mol	[1][2]
Molecular Formula	C ₁₈ H ₁₅ F ₃ N ₂ O ₂	[1]

Mechanism of Action: Cyclooxygenase Inhibition

Flumizole functions as a potent anti-inflammatory agent by inhibiting the cyclooxygenase (COX) enzyme. This inhibition prevents the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever. The primary mechanism involves blocking the synthesis of prostaglandin E2 (PGE2).

Signaling Pathway

The following diagram illustrates the signaling pathway affected by **Flumizole**.



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References

- 1. Flumizole, a new nonsteroidal anti-inflammatory agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Flumizole - Wikipedia [en.wikipedia.org]
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